

Evaluating the Selectivity of RWJ-445167: A Comparative Guide

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Compound of Interest

Compound Name: RWJ-445167

Cat. No.: B15573226

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This guide provides an objective comparison of the selectivity of **RWJ-445167**, a dual inhibitor of thrombin and factor Xa, with other anticoagulants. The information presented is supported by experimental data to assist in evaluating its potential therapeutic applications.

Executive Summary

RWJ-445167 is a potent dual inhibitor of two key enzymes in the coagulation cascade: thrombin (Factor IIa) and Factor Xa. Experimental data indicates that **RWJ-445167** exhibits a higher affinity for thrombin compared to Factor Xa. This guide will delve into the quantitative selectivity of **RWJ-445167** and compare it with other single-target and dual-target inhibitors, providing a clear perspective on its biochemical profile.

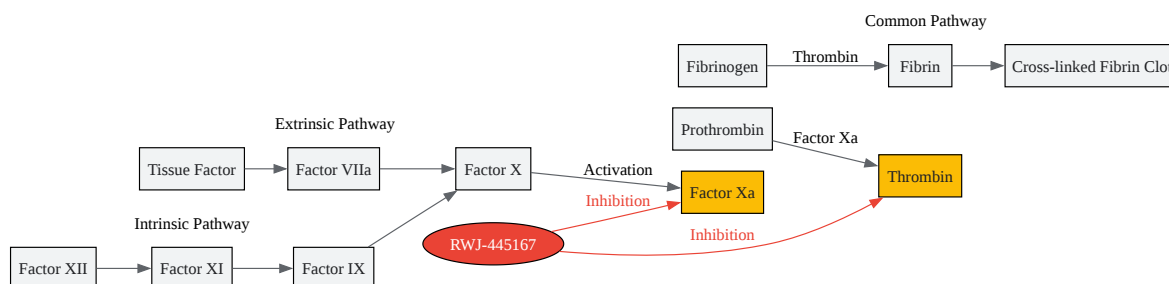
Data Presentation: Selectivity of Coagulation Inhibitors

The following table summarizes the inhibitory constants (K_i) of **RWJ-445167** and other notable anticoagulants against their primary targets, thrombin and Factor Xa. A lower K_i value indicates a higher binding affinity and greater potency.

Inhibitor	Type	Thrombin (Ki, nM)	Factor Xa (Ki, nM)	Selectivity (Factor Xa Ki / Thrombin Ki)
RWJ-445167	Dual	4.0[1]	230[1]	57.5
Argatroban	Selective Thrombin	16.23[2]	-	Not Applicable
Dabigatran	Selective Thrombin	4.5[3]	-	Not Applicable
Rivaroxaban	Selective Factor Xa	-	0.41[2]	Not Applicable
EP217609	Dual	0.03-0.04	- (Indirect)	Not Directly Comparable

Signaling Pathway: The Coagulation Cascade

The coagulation cascade is a series of enzymatic reactions that culminates in the formation of a fibrin clot to prevent blood loss following vascular injury. This process is divided into the intrinsic, extrinsic, and common pathways. **RWJ-445167** exerts its anticoagulant effect by inhibiting two critical enzymes in the common pathway: Factor Xa, which is responsible for the conversion of prothrombin to thrombin, and thrombin itself, which converts fibrinogen to fibrin.



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